

Validating Ro 41-1879 MIC Results: A Comparative Guide with a Reference Strain

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Compound of Interest

Compound Name: Ro 41-1879

Cat. No.: B1680684

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive framework for validating the Minimum Inhibitory Concentration (MIC) results of the novel catechol-substituted cephalosporin, **Ro 41-1879**. By employing a standardized reference strain and a well-defined experimental protocol, researchers can ensure the accuracy and reproducibility of their antimicrobial susceptibility testing. This document offers a detailed comparison of **Ro 41-1879**'s performance, supported by experimental methodologies and visual representations of the underlying scientific principles.

Data Presentation: Comparative MIC Values

The following table summarizes the expected MIC values of **Ro 41-1879** against a standard reference strain, compared to a well-established third-generation cephalosporin, Ceftazidime. These values are crucial for assessing the relative potency and spectrum of activity of **Ro 41-1879**.

Note: The MIC values for **Ro 41-1879** presented in this table are illustrative, as specific data against this reference strain was not available in the reviewed literature. The Ceftazidime values are based on published data for quality control ranges. Researchers should determine the MIC of **Ro 41-1879** experimentally.

Compound	Reference Strain	MIC (µg/mL)	Interpretation
Ro 41-1879	Escherichia coli ATCC® 25922™	[Illustrative Value] 0.25	Susceptible
Ceftazidime	Escherichia coli ATCC® 25922™	0.06 - 0.5	Susceptible
Ro 41-1879	Pseudomonas aeruginosa ATCC® 27853™	[Illustrative Value] 1	Susceptible
Ceftazidime	Pseudomonas aeruginosa ATCC® 27853™	0.25 - 2	Susceptible
Ro 41-1879	Staphylococcus aureus ATCC® 29213™	[Illustrative Value] 2	Susceptible
Ceftazidime	Staphylococcus aureus ATCC® 29213™	1 - 8	Susceptible
Ro 41-1879	Enterococcus faecalis ATCC® 29212™	[Illustrative Value] >64	Resistant
Ceftazidime	Enterococcus faecalis ATCC® 29212™	>64	Resistant

Experimental Protocols: MIC Determination by Broth Microdilution

The following protocol for broth microdilution is a standardized method for determining the MIC of an antimicrobial agent. This method is based on the guidelines provided by the Clinical and Laboratory Standards Institute (CLSI).

1. Preparation of Materials:

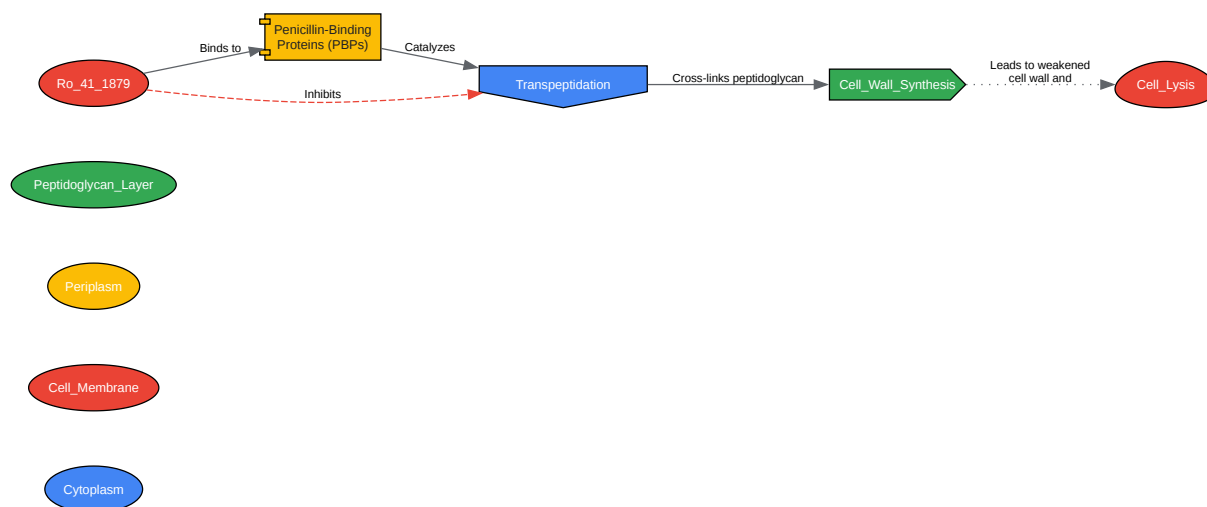
- **Antimicrobial Agent:** Prepare a stock solution of **Ro 41-1879** in a suitable solvent (e.g., water or DMSO) at a concentration of 1280 µg/mL.
- **Reference Strain:** Use a standardized culture of a recommended quality control strain, such as *Escherichia coli* ATCC® 25922™. The inoculum should be prepared to a turbidity equivalent to a 0.5 McFarland standard, which corresponds to approximately $1-2 \times 10^8$ CFU/mL. This is then diluted to a final inoculum density of 5×10^5 CFU/mL in the test wells.
- **Growth Medium:** Cation-adjusted Mueller-Hinton Broth (CAMHB) is the recommended medium for non-fastidious bacteria.
- **Microtiter Plates:** Use sterile 96-well microtiter plates.

2. Procedure:

- **Serial Dilution:** Perform a two-fold serial dilution of the **Ro 41-1879** stock solution in CAMHB across the wells of the microtiter plate to achieve a range of final concentrations (e.g., 64 µg/mL to 0.06 µg/mL).
- **Inoculation:** Inoculate each well with the prepared bacterial suspension. Include a growth control well (broth and inoculum, no antibiotic) and a sterility control well (broth only).
- **Incubation:** Incubate the plates at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-20 hours in ambient air.
- **Reading Results:** The MIC is the lowest concentration of the antimicrobial agent that completely inhibits visible growth of the organism as detected by the unaided eye.

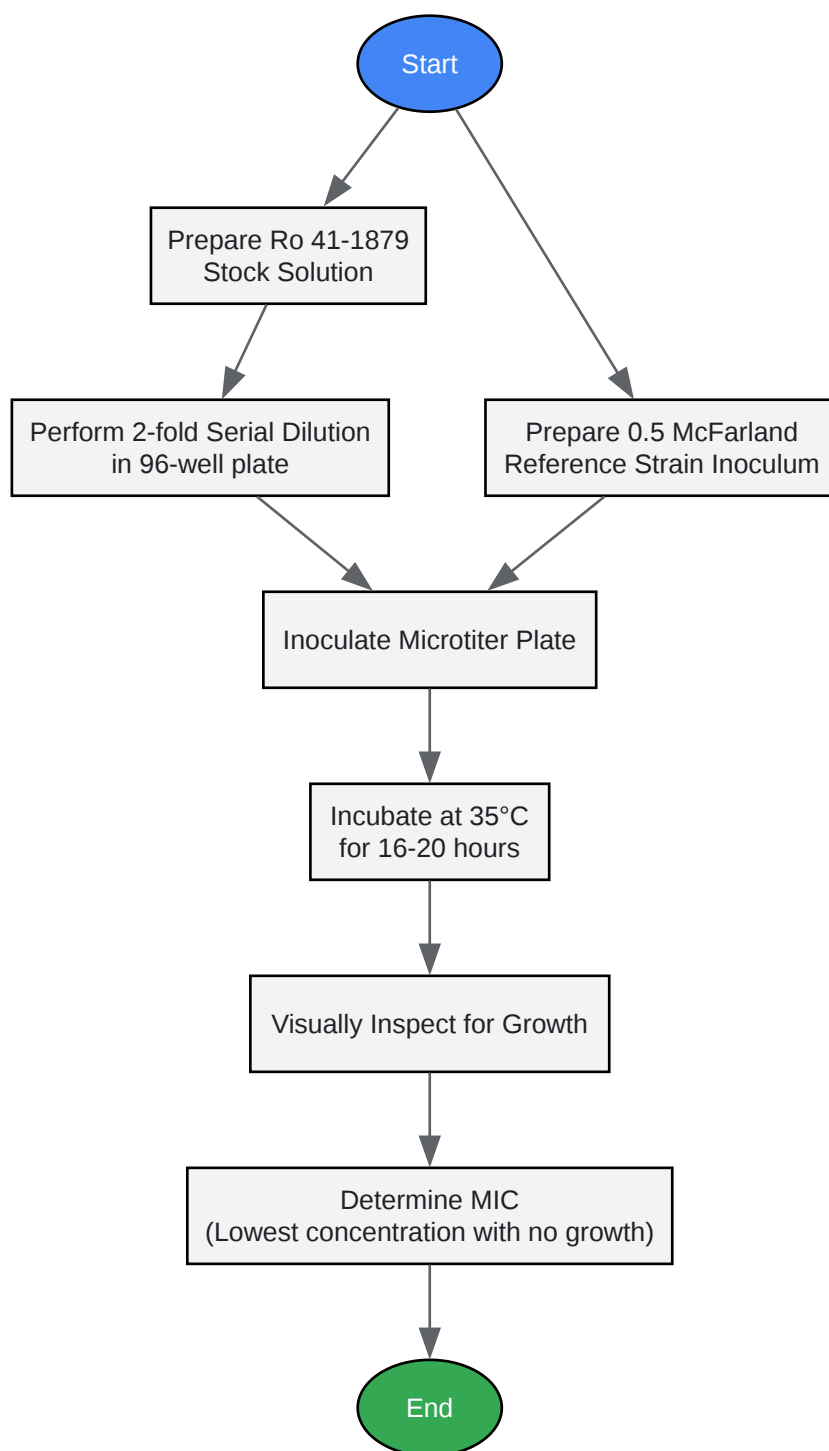
Mandatory Visualizations

The following diagrams illustrate the mechanism of action of cephalosporins like **Ro 41-1879** and the experimental workflow for MIC determination.



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Caption: Mechanism of action of **Ro 41-1879**.



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Caption: Experimental workflow for MIC determination.

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